

Technical Monograph: (S)-Timolol-d9 (Maleate) in Bioanalytical Research

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Compound of Interest

Compound Name: (S)-Timolol-d9 (maleate)

Cat. No.: B12423472

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Executive Summary

(S)-Timolol-d9 (maleate) is the stable isotope-labeled analog of the non-selective beta-adrenergic antagonist Timolol. In modern pharmaceutical research, it serves as the definitive Internal Standard (IS) for the quantification of Timolol in biological matrices (plasma, urine, aqueous humor) using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

This guide delineates the physicochemical properties, specific analytical applications, and validated protocols for utilizing **(S)-Timolol-d9 (maleate)** to eliminate ionization variability and matrix effects, ensuring data integrity in pharmacokinetic (PK) and therapeutic drug monitoring (TDM) studies.

Chemical Profile & Properties[1][2][3][4][5][6]

The "d9" designation refers to the substitution of nine hydrogen atoms with deuterium, specifically on the tert-butyl group. This placement is strategic: it is chemically stable and located on a moiety that undergoes specific fragmentation, aiding in mass spectral identification.

Property	Specification
Chemical Name	(S)-1-(tert-Butyl-d9-amino)-3-[(4-morpholino-1,2,5-thiadiazol-3-yl)oxy]-2-propanol maleate
CAS Number	1330261-26-5 (Free base generic ref: 26921-17-5 for unlabeled)
Molecular Formula	C ₁₃ H ₁₅ D ₉ N ₄ O ₃ S[1][2][3][4][5][6][7][8][9][10][11] · C ₄ H ₄ O ₄
Molecular Weight	441.56 g/mol (Salt) / 325.48 g/mol (Free Base)
Isotopic Purity	≥ 99% deuterated forms (d9)
Solubility	Soluble in Methanol, DMSO, Water; Sparingly soluble in Chloroform
Appearance	White to off-white solid
Storage	-20°C, hygroscopic, protect from light

Structural Causality in Analysis

The substitution of the tert-butyl hydrogens with deuterium increases the precursor mass by +9 Da (from m/z 317 to 326). Because the physicochemical properties (pKa, logP) of the deuterated analog are virtually identical to the analyte, (S)-Timolol-d9 co-elutes with Timolol. This co-elution is critical: it ensures that the IS experiences the exact same matrix suppression or enhancement events as the analyte at the electrospray ionization (ESI) source, providing a near-perfect correction factor.

Core Application: LC-MS/MS Internal Standard[10][11]

Mechanistic Role

In quantitative bioanalysis, external calibration often fails due to "matrix effects"—unseen components in plasma or urine that compete for ionization energy. (S)-Timolol-d9 acts as a surrogate normalizer.

- **Extraction Efficiency:** Corrects for loss of analyte during Liquid-Liquid Extraction (LLE) or Solid Phase Extraction (SPE).
- **Ionization Normalization:** If phospholipids in a patient sample suppress the Timolol signal by 40%, the Timolol-d9 signal is also suppressed by 40%. The ratio of Analyte/IS remains constant, preserving accuracy.

Mass Spectrometry Transitions (MRM)

The selection of Multiple Reaction Monitoring (MRM) transitions is pivotal. The fragmentation of Timolol typically involves the loss of the tert-butyl amine side chain or the cleavage of the ether linkage.

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Transition Type	Structural Logic
Timolol	317.2	261.0	Quantifier	Loss of t-butyl group (C ₄ H ₈)
Timolol	317.2	74.1	Qualifier	Formation of t-butyl-amine fragment
Timolol-d9	326.2	261.0	Quantifier	Loss of d9-t-butyl group (Neutral loss of C ₄ D ₉ is mass shifted, fragment is identical)
Timolol-d9	326.2	83.1	Qualifier	Formation of d9-t-butyl-amine fragment (+9 Da shift)

“

Critical Note: For the Quantifier transition (326.2 → 261.0), the product ion is identical to the unlabeled analyte. This is acceptable because the precursor ions (317 vs. 326) are resolved by the first quadrupole (Q1). However, ensure Q1 resolution is set to "Unit" or tighter to prevent isotopic overlap.

Validated Experimental Protocol

Reagent Preparation

- Stock Solution (1 mg/mL): Dissolve 1.0 mg of **(S)-Timolol-d9 (maleate)** in 1.0 mL of Methanol. Store at -80°C.
- Working IS Solution (100 ng/mL): Dilute Stock 1:10,000 in 50:50 Methanol:Water. Prepare fresh daily.

Sample Extraction (Liquid-Liquid Extraction)

This protocol is optimized for human plasma.

- Aliquot: Transfer 100 µL of plasma into a 1.5 mL Eppendorf tube.
- Spike: Add 20 µL of Working IS Solution (100 ng/mL) to all samples, standards, and QCs. Vortex for 10 sec.
- Basify: Add 50 µL of 0.1 M NaOH (Timolol is basic; high pH suppresses ionization, driving it into the organic phase).
- Extract: Add 500 µL of Ethyl Acetate:Hexane (80:20 v/v).
- Agitate: Vortex vigorously for 5 minutes or shake on a plate shaker.
- Separate: Centrifuge at 10,000 x g for 5 minutes at 4°C.

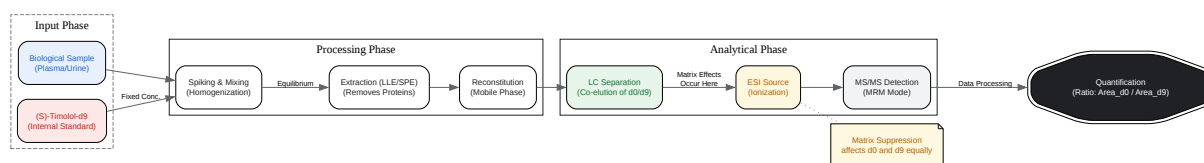
- **Evaporate:** Transfer the supernatant (organic layer) to a clean glass tube and evaporate to dryness under nitrogen at 40°C.
- **Reconstitute:** Dissolve residue in 100 µL of Mobile Phase (see below). Vortex and transfer to LC vial.

LC-MS/MS Parameters

- **Column:** C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 2.1 x 50 mm, 1.8 µm).
- **Mobile Phase A:** 0.1% Formic Acid in Water (provides protons for [M+H]⁺).
- **Mobile Phase B:** Acetonitrile.
- **Flow Rate:** 0.4 mL/min.
- **Gradient:**
 - 0.0 min: 10% B[7]
 - 3.0 min: 90% B
 - 3.5 min: 90% B
 - 3.6 min: 10% B (Re-equilibration)

Visualizing the Bioanalytical Workflow

The following diagram illustrates the logical flow of the Stable Isotope Dilution (SID) method, highlighting where the d9-standard corrects for error.



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Caption: Workflow demonstrating the error-correction mechanism of (S)-Timolol-d9. By spiking the isotope early, any loss during extraction or suppression during ionization is mathematically canceled out in the final ratio calculation.

Metabolic & Safety Considerations

Metabolic Stability (In Vitro)

While (S)-Timolol-d9 is primarily an analytical tool, researchers studying metabolism should note that the deuterium label is on the tert-butyl group.

- CYP2D6 Substrate: Timolol is extensively metabolized by CYP2D6.^{[7][11][12][13][14]} The primary metabolic pathways are:
 - Morpholine ring oxidation (hydroxylation).
 - Cleavage of the morpholino-thiadiazole ether linkage.
- Kinetic Isotope Effect (KIE): Since the tert-butyl group is generally stable and not the site of primary metabolic attack, (S)-Timolol-d9 exhibits negligible KIE. This confirms its suitability as an Internal Standard, as it will not differentially accumulate compared to the analyte during sample processing steps that might mimic metabolic degradation (e.g., benchtop stability in plasma).

Safety Handling

- Potency: As a beta-blocker, Timolol is potent. The d9 variant shares this pharmacological activity.
- Precautions: Handle in a fume hood. Avoid inhalation of powder.
- Toxicity: Oral LD50 (rat) is ~1000 mg/kg.

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